

An In-depth Technical Guide to the Physical Characteristics of Hexapentacontane

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Compound of Interest

Compound Name: Hexapentacontane

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physical characteristics of **hexapentacontane** ($C_{56}H_{114}$), a long-chain saturated hydrocarbon. The information presented is intended to support research and development activities where the physicochemical properties of high-molecular-weight alkanes are of interest.

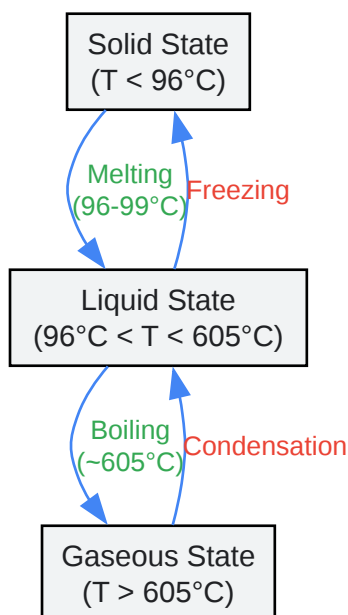
Data Presentation: Physical Properties of Hexapentacontane

The quantitative physical data for n-**hexapentacontane** are summarized in the table below for ease of reference and comparison.

Physical Property	Value	Units	Citation(s)
Molecular Formula	C ₅₆ H ₁₁₄	-	[1][2][3][4][5]
Molecular Weight	787.5	g/mol	[1][2][3][6]
CAS Number	7719-82-6	-	[1][2][3][4][6][7]
Melting Point	96 - 99	°C	[1][2][5]
Boiling Point	~601 - 605	°C at 760 mmHg	[1][2][5]
Density	~0.83 - 0.93	g/cm ³ (estimate)	[1][2][5]
Physical State at 20°C	Waxy Solid	-	[8][9]
Solubility in Water	Insoluble	-	[9][10][11]
Solubility in Non-Polar Solvents	Soluble	-	[9][10][11]
Flash Point	565.7	°C	[2][5]

Mandatory Visualization: Phase Transitions of Hexapentacontane

The following diagram illustrates the relationship between the physical states of **hexapentacontane** as a function of temperature.



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Caption: State transitions of **hexapentacontane** with temperature.

Experimental Protocols

Detailed methodologies for the determination of key physical properties of high-molecular-weight alkanes like **hexapentacontane** are outlined below. These protocols are based on established standard methods and are adapted for the specific nature of this compound.

Melting Point Determination (Capillary Method)

This protocol is based on the widely used technique for determining the melting point of a crystalline solid.^{[6][12]}

- Apparatus:
 - Melting point apparatus (e.g., Mel-Temp or Thiele tube).
 - Glass capillary tubes (one end sealed).
 - Thermometer calibrated for high temperatures.
 - Mortar and pestle.

- Procedure:
 - Sample Preparation: A small sample of **hexapentacontane** is finely ground into a powder using a mortar and pestle to ensure uniform packing.
 - Capillary Loading: The open end of a capillary tube is jabbed into the powdered sample. The tube is then inverted and tapped gently on a hard surface, or dropped through a long glass tube, to pack the solid into the closed end. The packed sample height should be 2-3 mm.[\[12\]](#)
 - Measurement:
 - The loaded capillary tube is placed into the heating block of the melting point apparatus.
 - The sample is heated at a moderate rate until the temperature is approximately 15-20°C below the expected melting point.
 - The heating rate is then reduced to 1-2°C per minute to allow for thermal equilibrium.
 - The temperature at which the first drop of liquid appears is recorded as the beginning of the melting range.
 - The temperature at which the entire sample becomes a clear liquid is recorded as the end of the melting range.
 - Purity Assessment: A sharp melting range (e.g., 0.5-1°C) is indicative of a high-purity substance.[\[6\]](#)

Boiling Point Determination (Simulated Distillation by Gas Chromatography)

Due to the extremely high boiling point of **hexapentacontane** (>600°C), conventional distillation is impractical. Simulated distillation by gas chromatography (GC) is the standard method for such high-boiling petroleum fractions, as outlined in ASTM D2887 and D7500.[\[3\]](#)[\[7\]](#)

- Principle: This method correlates the retention time of a substance in a GC column with its boiling point. The sample is eluted through a non-polar column, and components separate in

order of increasing boiling point.

- Apparatus:
 - Gas chromatograph equipped with a flame ionization detector (FID) and a temperature-programmable column oven.
 - A non-polar capillary column.
 - Data acquisition system.
- Procedure:
 - Calibration: A calibration mixture of n-alkanes with known boiling points, spanning a wide range that includes the expected boiling point of **hexapentacontane**, is injected into the GC. A calibration curve of retention time versus boiling point is generated.
 - Sample Preparation: A dilute solution of **hexapentacontane** is prepared in a suitable volatile solvent (e.g., carbon disulfide or another appropriate solvent that does not interfere with the analysis).
 - Analysis:
 - A small volume of the prepared sample is injected into the GC.
 - The column oven temperature is increased at a controlled linear rate.^[3]
 - The FID records the elution of the sample as a peak.
 - Boiling Point Determination: The retention time of the **hexapentacontane** peak is recorded. Using the calibration curve, this retention time is converted to the corresponding boiling point temperature.

Density Determination (Digital Density Meter)

Given that **hexapentacontane** is a waxy solid at room temperature, its density is most conveniently measured in the liquid state at an elevated temperature, following the principles of ASTM D4052.^{[11][13]}

- Apparatus:
 - Digital density meter with a heated oscillating U-tube.
 - A temperature-controlled sample holder or a heated syringe for sample injection.
 - Calibrated thermometer.
- Procedure:
 - Instrument Calibration: The density meter is calibrated at the measurement temperature using two reference standards of known density (e.g., dry air and pure water).
 - Sample Preparation: The **hexapentacontane** sample is heated to a temperature well above its melting point (e.g., 110°C) to ensure it is a homogenous, bubble-free liquid.
 - Measurement:
 - The heated, liquid sample is carefully injected into the measuring cell of the density meter, ensuring no air bubbles are introduced.
 - The instrument measures the oscillation period of the U-tube containing the sample, which is directly related to the sample's density.
 - The density value at the specified temperature is recorded.
 - Reporting: The density is reported in g/cm³ at the measurement temperature.

Solubility Determination (Qualitative and Semi-Quantitative)

This protocol determines the solubility of **hexapentacontane** in various solvents. Alkanes are non-polar and are expected to be soluble in non-polar organic solvents and insoluble in polar solvents like water.^{[2][10]}

- Apparatus:
 - Test tubes with stoppers.

- Vortex mixer.
- Analytical balance.
- Graduated pipettes.
- Procedure:
 - Qualitative Assessment:
 - Place approximately 25 mg of **hexapentacontane** into a test tube.
 - Add 1 mL of the chosen solvent (e.g., water, ethanol, hexane, toluene).
 - Stopper the test tube and shake vigorously or use a vortex mixer for 1-2 minutes.
 - Visually inspect the mixture for any undissolved solid. If the solid has completely disappeared, the substance is considered soluble.
 - Semi-Quantitative Assessment:
 - Accurately weigh a specific mass of **hexapentacontane** (e.g., 100 mg) and place it in a test tube.
 - Using a pipette, add a small, known volume of the solvent (e.g., 0.5 mL).
 - Agitate the mixture until the solid dissolves completely.
 - Continue to add known volumes of the solvent incrementally, with agitation, until the solid is fully dissolved.
 - The solubility can be expressed as the mass of solute per volume of solvent required for dissolution (e.g., mg/mL).
 - Temperature Effects: For solvents in which solubility is limited at room temperature, the procedure can be repeated at elevated temperatures to observe any changes.

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References

- 1. spectralabsci.com [spectralabsci.com]
- 2. uomustansiriyah.edu.iq [uomustansiriyah.edu.iq]
- 3. kaycantest.com [kaycantest.com]
- 4. www1.udel.edu [www1.udel.edu]
- 5. store.astm.org [store.astm.org]
- 6. chem.ucalgary.ca [chem.ucalgary.ca]
- 7. ww2.arb.ca.gov [ww2.arb.ca.gov]
- 8. researchgate.net [researchgate.net]
- 9. thinksrs.com [thinksrs.com]
- 10. All about Solubility of Alkanes [unacademy.com]
- 11. ASTM D4052 | Anton Paar Wiki [wiki.anton-paar.com]
- 12. chem.libretexts.org [chem.libretexts.org]
- 13. ASTM D4052-22 Standard Test Method for Density, Relative Density, and API Gravity of Liquids by Digital Density Meter [kssn.net]
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